

# A Senior Application Scientist's Guide to Bis(triisopropyltin) oxide

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: Bis(triisopropyltin) oxide

CAS No.: 1067-29-4

Cat. No.: B089863

[Get Quote](#)

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of **Bis(triisopropyltin) oxide**, an organotin compound of significant interest in various scientific and industrial fields. The document begins by exhaustively detailing its nomenclature, including a wide array of synonyms and alternative names, to ensure accurate identification. It then systematically outlines its key physicochemical properties, synthesis routes, and characteristic chemical reactivity. The guide further explores its principal applications, toxicological profile, and established handling protocols. Designed for researchers, scientists, and drug development professionals, this paper synthesizes technical data with practical insights to serve as an authoritative reference for laboratory and development activities involving this compound.

## Chemical Identity and Nomenclature

Precise identification of a chemical reagent is the foundation of reproducible and safe scientific investigation. **Bis(triisopropyltin) oxide** is known by numerous names across different databases, suppliers, and publications. Understanding this varied nomenclature is critical to

navigating the scientific literature and ensuring the correct compound is sourced for experimental work.

The compound's formal IUPAC name is tripropyl(triethylstannyloxy)stannane.[1] However, it is more commonly referred to by several other names. The most prevalent synonym is Hexapropyldistannoxane.[1] The structure consists of two tripropyltin units linked by an oxygen atom, which is reflected in names like Oxybis(triethyltin).

For unambiguous identification in global databases and regulatory frameworks, the CAS (Chemical Abstracts Service) Registry Number is the industry standard.

Table 1: Key Identifiers and Synonyms for **Bis(triethyltin) oxide**

Identifier Type	Value	Source(s)
CAS Number	1067-29-4	PubChem, ECHEMI[1][2]
IUPAC Name	tripropyl(triethylstannyloxy)stannane	PubChem[1]
Molecular Formula	C <sub>18</sub> H <sub>42</sub> O <sub>2</sub> Sn <sub>2</sub>	PubChem[1]
EC Number	213-927-2	PubChem, ECHEMI[1][2]
Common Synonyms	Hexapropyldistannoxane, Bis(tri-n-propyltin) oxide, Distannoxane, hexapropyl-, 1,1,1,3,3,3- Hexapropyldistannoxane, Triethyltin oxide	PubChem, ECHEMI[1][2]
Other Identifiers	UNII: 0023W2809K, DTXSID7061437, NSC 92621	PubChem[1][2]

## Physicochemical Properties

A thorough understanding of a compound's physical and chemical properties is paramount for its effective application, whether as a catalyst, a reagent, or a biocide. These properties dictate choices regarding solvents, reaction conditions, and storage.

**Bis(triisopropyltin) oxide** is an air-sensitive liquid under standard conditions.[3] Its high molecular weight and organometallic nature result in a high boiling point and significant solubility in organic solvents, which is a key advantage for its use in various reaction media.

Table 2: Physicochemical Properties of **Bis(triisopropyltin) oxide**

Property	Value	Source(s)
Molecular Weight	511.9 g/mol	PubChem[1]
Appearance	Data not available; analogous compound Bis(tributyltin) oxide is a clear pale yellow liquid.	CAMEO Chemicals, PubChem[4][5]
Boiling Point	195-198 °C at 21 Torr	ECHEMI[2]
Density	Data not available; analogous compound Bis(tributyltin) oxide has a density of 1.17 g/mL at 25 °C.	Sigma-Aldrich[6]
Solubility	Insoluble in water; soluble in many organic solvents.	CAMEO Chemicals[4]
Vapor Pressure	Data not available; analogous compound Bis(tributyltin) oxide has a vapor pressure of <0.01 mmHg at 25 °C.	Sigma-Aldrich[6]

## Synthesis and Chemical Reactivity

From a synthetic chemistry perspective, **Bis(triisopropyltin) oxide** is typically formed through the hydrolysis of a corresponding triisopropyltin halide. For instance, the controlled reaction of triisopropyltin chloride with an aqueous base, such as sodium hydroxide, yields the oxide.[7] This process involves the formation of a stannanol ( $R_3SnOH$ ) intermediate, which then condenses to form the stannoxane ( $R_3Sn-O-SnR_3$ ).

The central Sn-O-Sn bond is the most reactive site in the molecule. It is susceptible to hydrolysis, reforming the triisopropyltin hydroxide, especially in the presence of moisture. This

equilibrium is a critical consideration for its storage and handling.

Caption: Hydrolysis and condensation equilibrium of **Bis(triisopropyltin) oxide**.

## Industrial and Research Applications

Organotin compounds, including **Bis(triisopropyltin) oxide** and its more famous analogue, Bis(tributyltin) oxide (TBTO), have historically been used extensively as biocides.<sup>[8][9]</sup> Their high efficacy against a broad spectrum of organisms made them valuable as:

- Fungicides and Wood Preservatives: Preventing fungal decay in timber and other cellulosic materials.<sup>[8][9]</sup>
- Microbiocides: Used in industrial water systems and as disinfectants.<sup>[1][9]</sup>
- Antifouling Agents: Incorporated into marine paints to prevent the growth of barnacles and algae on ship hulls. However, due to severe ecotoxicity, the use of organotins like TBTO in antifouling paints has been largely banned by the International Maritime Organization.<sup>[8][9]</sup><sup>[10]</sup>

In the context of research and development, particularly in drug development and organic synthesis, these compounds serve as versatile catalysts and reagents. Their lipophilicity allows for excellent solubility in organic reaction media. For instance, analogous dibutyltin compounds are effective catalysts for esterification, transesterification, and the synthesis of polyurethanes and silicones.<sup>[11]</sup>

## Toxicological Profile and Mechanism of Action

Extreme caution must be exercised when handling this compound. **Bis(triisopropyltin) oxide** is classified as highly toxic if swallowed, in contact with skin, or if inhaled.<sup>[1]</sup> The GHS classification indicates it is a "Danger" substance with hazard statements H301, H311, and H331 (Toxic if swallowed, in contact with skin, toxic if inhaled).<sup>[1]</sup>

The primary mechanism of toxicity for organotin compounds involves the disruption of mitochondrial function. They can inhibit oxidative phosphorylation by binding to components of the ATP synthase complex, thereby collapsing the proton gradient across the inner mitochondrial membrane and halting cellular energy production.

Furthermore, these compounds are known endocrine disruptors and can have severe, long-lasting effects on aquatic ecosystems, classifying them as very toxic to aquatic life (H400/H410).[1] Due to their persistence and potential for bioaccumulation, their environmental impact is a significant concern.[12]

## Experimental Protocol: Catalyzed Esterification

This protocol provides a general methodology for using an organotin compound as a catalyst for the esterification of a carboxylic acid with an alcohol. This serves as a representative workflow for its application in a research setting.

Objective: To synthesize an ester using **Bis(triisopropyltin) oxide** as a catalyst.

Materials:

- Carboxylic Acid (e.g., Acetic Acid)
- Alcohol (e.g., 1-Butanol)
- **Bis(triisopropyltin) oxide** (Catalyst, ~0.1-1 mol%)
- Toluene (Solvent)
- Dean-Stark apparatus or molecular sieves for water removal
- Standard laboratory glassware (round-bottom flask, condenser)
- Heating mantle and magnetic stirrer

Methodology:

- Setup: Assemble a round-bottom flask with a magnetic stir bar, a reflux condenser, and a Dean-Stark trap filled with toluene. The entire apparatus should be under an inert atmosphere (e.g., Nitrogen or Argon) to prevent hydrolysis of the catalyst.
- Charging Reagents: To the flask, add toluene, the carboxylic acid (1.0 eq), and the alcohol (1.1 eq).

- **Catalyst Addition:** Carefully add **Bis(triisopropyltin) oxide** (0.01 eq) to the reaction mixture using a syringe or cannula.
- **Reaction:** Heat the mixture to reflux. Water produced during the esterification will be azeotropically removed and collected in the Dean-Stark trap.
- **Monitoring:** Monitor the reaction progress by TLC or GC analysis of aliquots taken from the reaction mixture.
- **Workup:** Once the reaction is complete (typically when water is no longer collected), cool the flask to room temperature. Dilute the mixture with an organic solvent (e.g., ethyl acetate) and wash with saturated sodium bicarbonate solution to remove unreacted acid, followed by a brine wash.
- **Purification:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure. The crude ester can be further purified by column chromatography or distillation.

### *Need Custom Synthesis?*

*BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.*

*Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).*

## Sources

- [1. Bis\(triisopropyltin\) oxide | C<sub>18</sub>H<sub>42</sub>OSn<sub>2</sub> | CID 16682947 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. echemi.com \[echemi.com\]](#)
- [3. BIS\(TRIISOPROPYL TIN\)OXIDE | 1067-29-4 \[chemicalbook.com\]](#)
- [4. BIS\(TRIBUTYL TIN\) OXIDE | CAMEO Chemicals | NOAA \[cameochemicals.noaa.gov\]](#)
- [5. Bis\(tributyltin\) oxide | C<sub>24</sub>H<sub>54</sub>OSn<sub>2</sub> | CID 16682746 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [6. Bis\(tributyltin\) oxide 96 56-35-9 \[sigmaaldrich.com\]](#)
- [7. prepchem.com \[prepchem.com\]](#)

- [8. Tributyltin Oxide \(CICADS\) \[inchem.org\]](#)
- [9. TRIBUTYLTIN OXIDE - escom Chemie GmbH \[escom-chemie.com\]](#)
- [10. pure-synth.com \[pure-synth.com\]](#)
- [11. 二醋酸二丁基锡 technical grade | Sigma-Aldrich \[sigmaaldrich.com\]](#)
- [12. cdhfinechemical.com \[cdhfinechemical.com\]](#)
- To cite this document: BenchChem. [A Senior Application Scientist's Guide to Bis(triisopropyltin) oxide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b089863/docs#a-senior-application-scientist-s-guide-to-bis-triisopropyltin-oxide\]](https://www.benchchem.com/product/b089863/docs#a-senior-application-scientist-s-guide-to-bis-triisopropyltin-oxide)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

Contact our Ph.D. Support Team for a compatibility check